

C.I. Acid Violet 48 CAS number and molecular formula

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Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B1624508

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In-Depth Technical Guide: C.I. Acid Violet 48

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Acid Violet 48**, focusing on its chemical properties, synthesis, analytical methods, and potential applications in biomedical research. The information is curated for professionals in research and development who require detailed technical data and experimental insights.

Core Compound Information

C.I. Acid Violet 48 is an anthraquinone-based dye. Below are its fundamental chemical identifiers and properties.

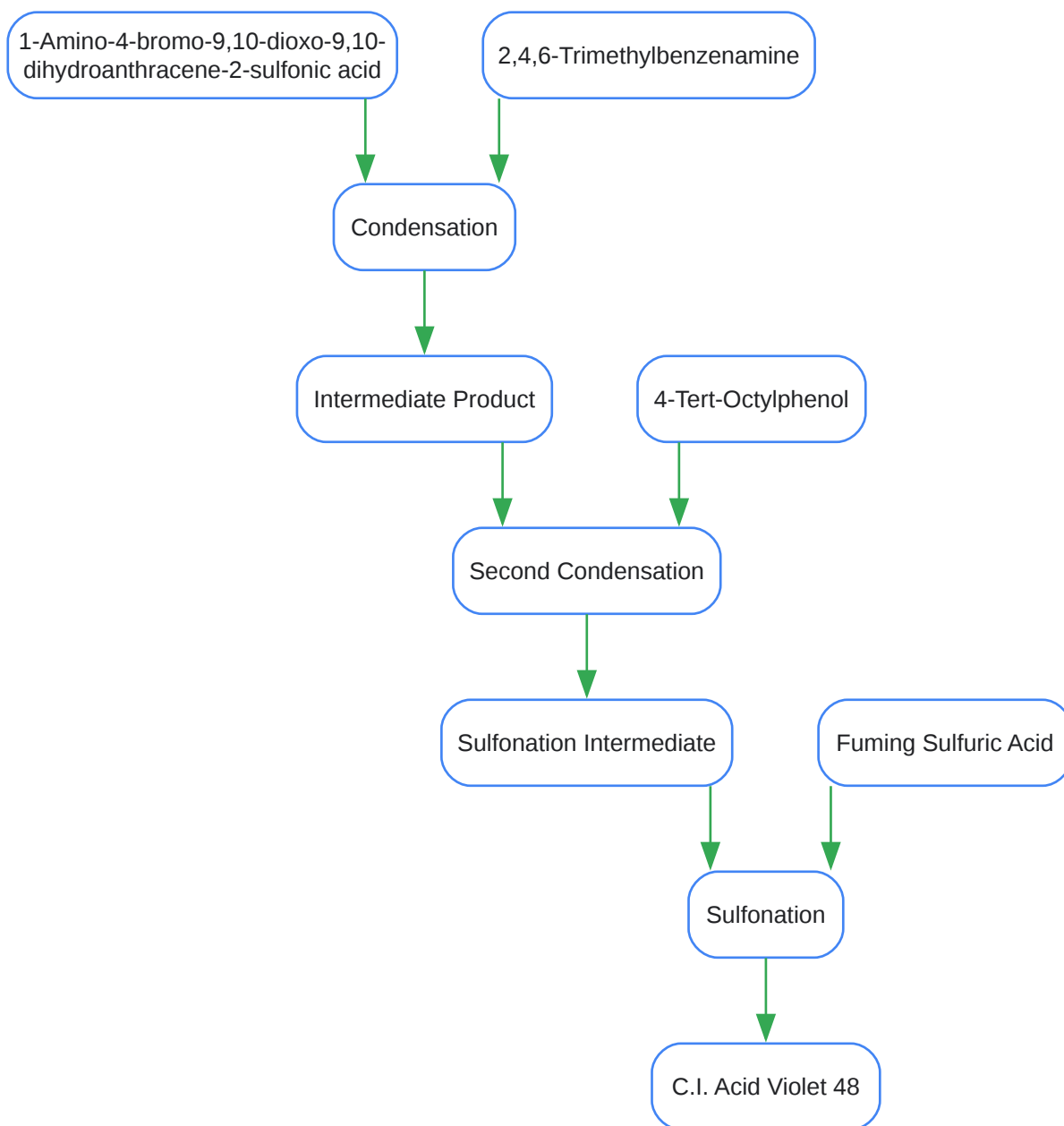
Property	Value	Reference
CAS Number	12220-51-8	[1]
Molecular Formula	C37H38N2Na2O9S2	[2] [3]
Molecular Weight	764.82 g/mol	[2] [3]
Appearance	Dark reddish-brown or purple powder	[1]
Solubility in Water	8 g/L at 20°C	[1]

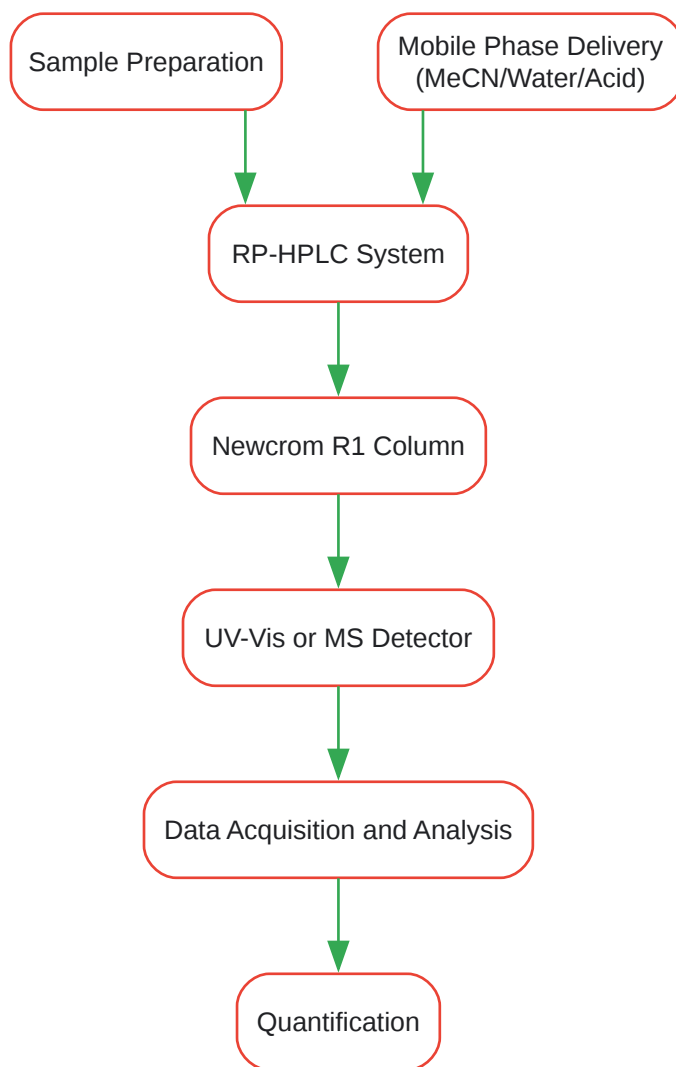
Synthesis and Manufacturing

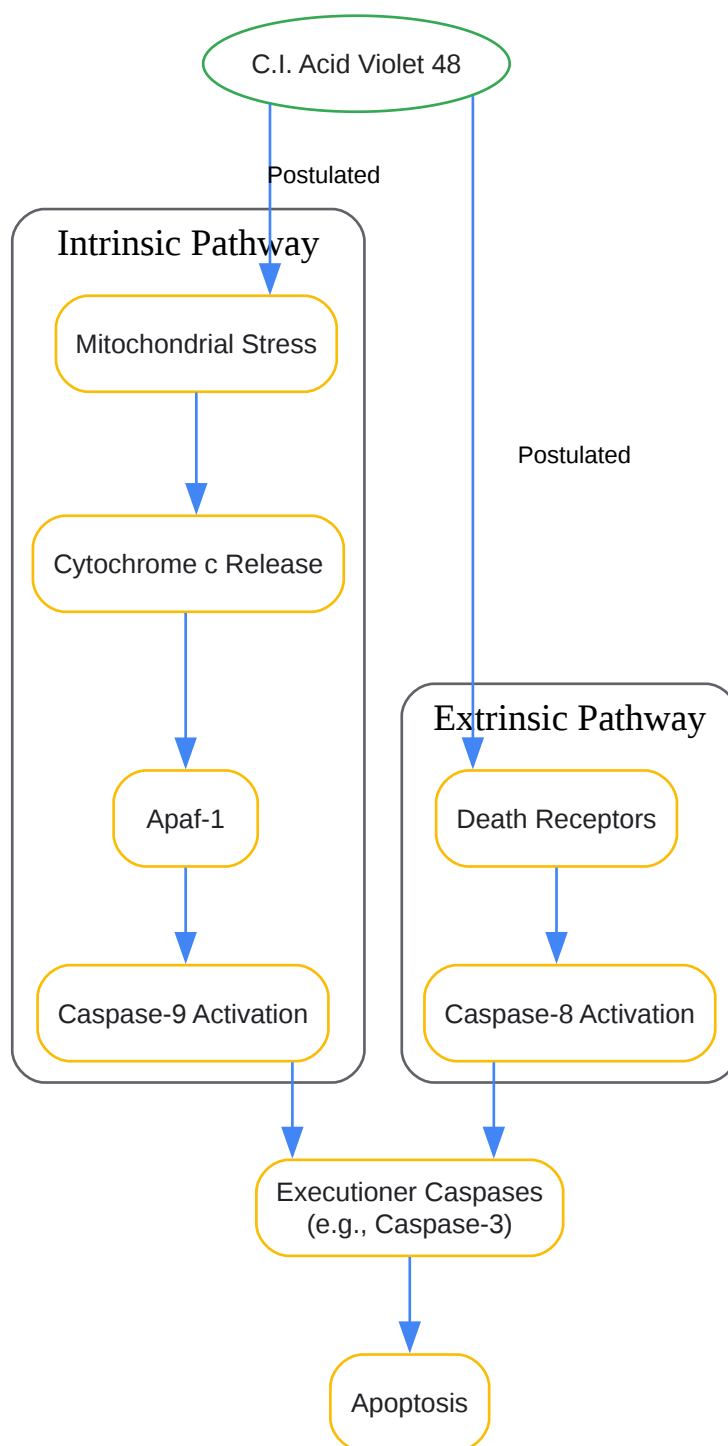
The synthesis of **C.I. Acid Violet 48** is a multi-step process.^[1] It begins with the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid with 2,4,6-Trimethylbenzenamine. This is followed by a second condensation reaction with 4-Tert-Octylphenol. The final step involves sulfonation using fuming sulfuric acid to yield the final product.^[1]

Synthesis Workflow

Below is a DOT script representation of the synthesis workflow.







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References

- 1. CPID Landing [whatsinproducts.com]
- 2. Solvent Violet 48 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 3. Methylene blue - Wikipedia [en.wikipedia.org]
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